

Technical Support Center: ER-819762 Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ER-819762

Cat. No.: B15581682

[Get Quote](#)

Notice: Publicly available information regarding the specific stability and storage conditions of **ER-819762** is limited. The following guidance is based on general best practices for research compounds. Researchers should always consult the manufacturer's or supplier's specific product documentation for the most accurate information.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **ER-819762**?

For long-term storage of solid **ER-819762**, it is recommended to store the compound at -20°C. For short-term storage, refrigeration at 4°C is acceptable. The container should be tightly sealed to prevent moisture absorption and kept away from direct light.

Q2: What is the recommended solvent for preparing stock solutions of **ER-819762**?

Based on available information for similar compounds, Dimethyl Sulfoxide (DMSO) is a common solvent for creating stock solutions.

Q3: How should I store stock solutions of **ER-819762**?

Stock solutions of **ER-819762** in DMSO should be stored at -20°C. To minimize degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use vials.

Q4: Are there any known incompatibilities or conditions to avoid?

While specific incompatibility data for **ER-819762** is not available, it is prudent to avoid:

- Strong acids and bases.
- Strong oxidizing agents.
- Prolonged exposure to direct light.
- Multiple freeze-thaw cycles of stock solutions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no compound activity in experiment	1. Improper storage leading to degradation. 2. Multiple freeze-thaw cycles of the stock solution. 3. Incorrect solvent used for dissolution.	1. Verify that the compound (solid and solution) has been stored at the recommended temperature and protected from light and moisture. 2. Prepare fresh aliquots from a new stock solution that has not undergone multiple freeze-thaw cycles. 3. Confirm that the solvent used is appropriate for ER-819762 and the experimental system.
Precipitate observed in the stock solution upon thawing	1. The concentration of the solution may be too high for the storage temperature. 2. The compound has limited solubility in the chosen solvent at low temperatures.	1. Gently warm the solution to room temperature and vortex to redissolve the precipitate. 2. If the precipitate persists, consider preparing a more dilute stock solution. 3. Perform a brief centrifugation before taking an aliquot for your experiment.
Inconsistent experimental results	1. Degradation of the compound over time. 2. Inconsistent concentration in aliquots due to incomplete dissolution or precipitation.	1. Use a freshly prepared stock solution or a new vial of the solid compound. 2. Ensure the stock solution is completely homogenous before preparing working solutions.

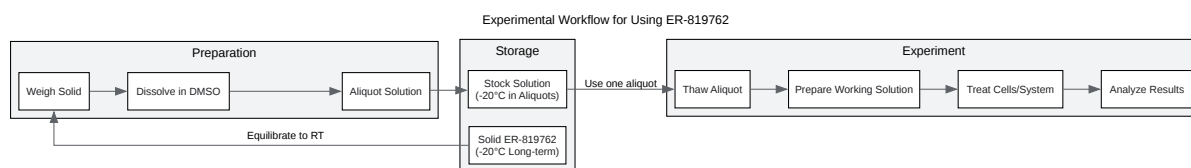
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing Preparation: Allow the vial of solid **ER-819762** to equilibrate to room temperature before opening to prevent condensation of moisture.

- Weighing: Accurately weigh the desired amount of **ER-819762** powder using a calibrated analytical balance in a chemical fume hood.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the solid compound to achieve a final concentration of 10 mM.
- Solubilization: Vortex the solution thoroughly until all the solid has completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Aliquoting and Storage: Dispense the stock solution into single-use, light-protected (amber) vials. Store the aliquots at -20°C.

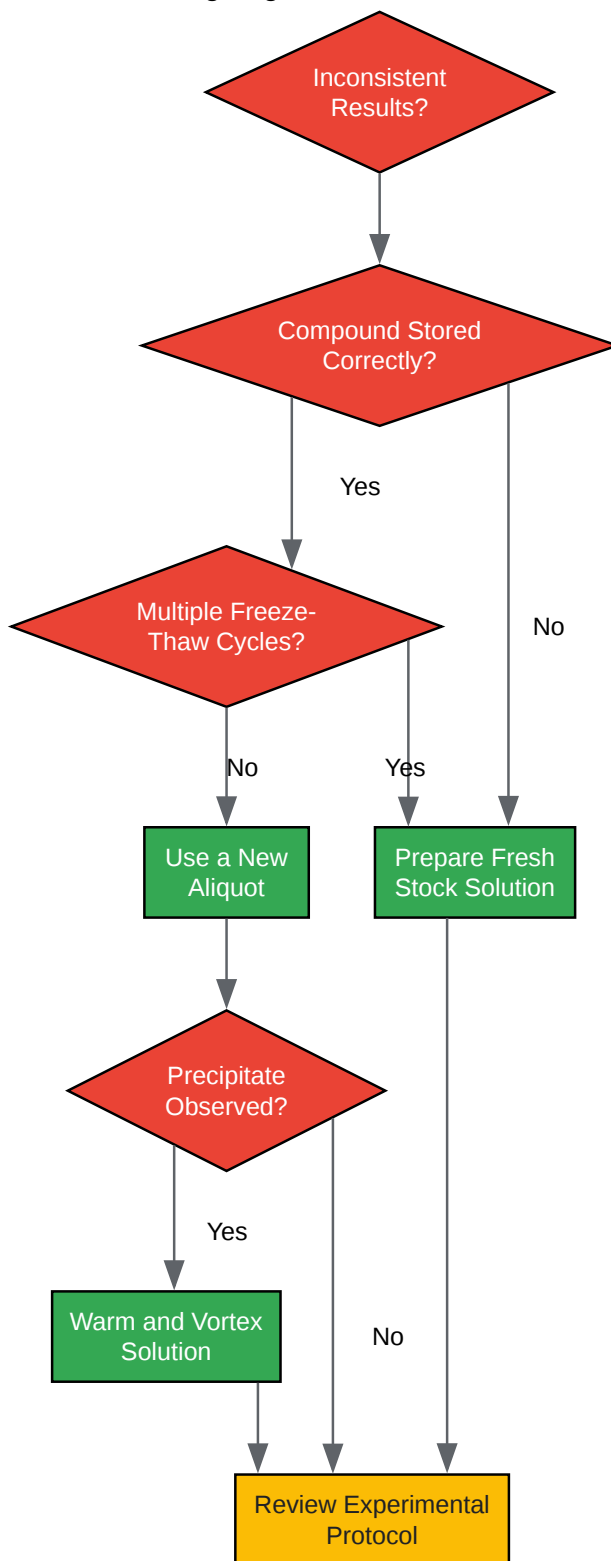
Visual Guides



[Click to download full resolution via product page](#)

Caption: Workflow for handling and using **ER-819762** in experiments.

Troubleshooting Logic for Inconsistent Results



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting inconsistent experimental outcomes.

- To cite this document: BenchChem. [Technical Support Center: ER-819762 Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581682#er-819762-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com